

Application Notes and Protocols for Ro24-7429

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Introduction

Ro24-7429 is a potent small molecule inhibitor of Runt-related transcription factor 1 (RUNX1). [1][2] It has demonstrated significant anti-inflammatory and anti-fibrotic properties in preclinical studies.[3][4] Initially investigated as an HIV-1 transactivator protein (Tat) antagonist, its role as a RUNX1 inhibitor has garnered increasing interest for its therapeutic potential in various diseases, including pulmonary fibrosis.[3][4][5] These application notes provide detailed protocols for the preparation of **Ro24-7429** stock solutions and an overview of its mechanism of action.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ro24-7429** is presented in the table below.

Property	Value	Reference
Molecular Formula	C14H13CIN4	[6]
Molecular Weight	272.73 g/mol	[2][6]
Appearance	White to yellow solid powder	[7]
CAS Number	139339-45-0	[6]



Solubility

The solubility of **Ro24-7429** in common laboratory solvents is crucial for the preparation of stock solutions. The known solubility data is summarized below.

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	≥ 62.5 mg/mL (≥ 229.16 mM)	Ultrasonic assistance may be required for complete dissolution. Use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can impact solubility.	[1][2]
Water	0.0847 mg/mL	[8]	_
Ethanol	Data not available	_	
Phosphate-Buffered Saline (PBS)	Data not available	_	

Experimental Protocols Preparation of Ro24-7429 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of Ro24-7429 in DMSO.

Materials:

- Ro24-7429 powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)



- Calibrated analytical balance
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

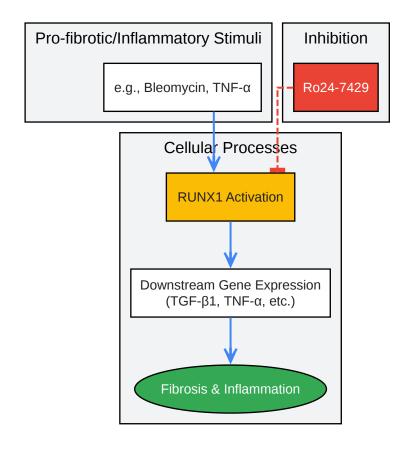
- Equilibrate Reagents: Allow the Ro24-7429 powder and DMSO to equilibrate to room temperature before use.
- Weigh Ro24-7429: In a chemical fume hood, carefully weigh the desired amount of Ro24-7429 powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.73 mg of Ro24-7429 (Molecular Weight = 272.73 g/mol).
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the Ro24-7429 powder. For a 10 mM stock solution, add 1 mL of DMSO to 2.73 mg of Ro24-7429.
- Mix Thoroughly: Tightly cap the vial and vortex the solution until the powder is completely dissolved. If necessary, use a sonicator for a few minutes to aid dissolution.[1][2] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2]

Note on working solutions: When preparing working solutions for cell-based assays, it is recommended to dilute the DMSO stock solution in the culture medium. Ensure the final concentration of DMSO is less than 0.5% to minimize solvent-induced cytotoxicity.[9]

Mechanism of Action: RUNX1 Signaling Pathway

Ro24-7429 functions as an inhibitor of the transcription factor RUNX1.[1] RUNX1 plays a critical role in the regulation of genes involved in fibrosis and inflammation. By inhibiting RUNX1, **Ro24-7429** can modulate the expression of downstream targets, including Transforming Growth Factor-beta 1 (TGF- β 1) and Tumor Necrosis Factor-alpha (TNF- α), which are key mediators in these pathological processes.[3][5]





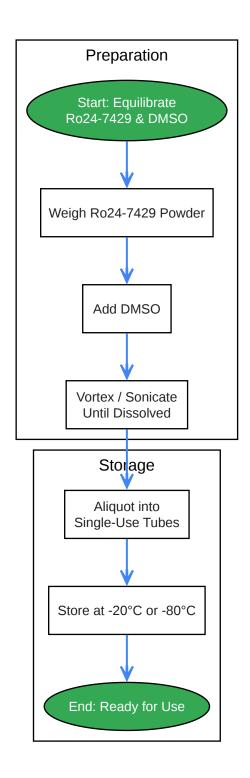
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RUNX1 signaling pathway and the inhibitory action of Ro24-7429.

Experimental Workflow: Stock Solution Preparation

The following diagram illustrates the general workflow for preparing a stock solution of **Ro24-7429**.





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Workflow for preparing Ro24-7429 stock solution.



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